

# In-Depth Technical Guide to Diethyl 1,2-hydrazinedicarboxylate (CAS 4114-28-7)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Diethyl 1,2-hydrazinedicarboxylate*

Cat. No.: *B1346693*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Diethyl 1,2-hydrazinedicarboxylate** (CAS 4114-28-7), also known as diethyl hydrazodicarboxylate, is a chemical compound with the molecular formula  $C_6H_{12}N_2O_4$ . It is the diethyl ester of 1,2-hydrazinedicarboxylic acid. This document provides a comprehensive overview of its chemical structure, properties, synthesis, and known biological activities, based on currently available scientific literature. While the compound is utilized in organic synthesis, its biological profile is an area of ongoing investigation.

## Chemical Structure and Properties

**Diethyl 1,2-hydrazinedicarboxylate** is a symmetrical molecule featuring a hydrazine core with ethoxycarbonyl groups attached to each nitrogen atom.

Chemical Structure:

## Physicochemical Properties

A summary of the key physicochemical properties of **Diethyl 1,2-hydrazinedicarboxylate** is presented in the table below.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>12</sub> N <sub>2</sub> O <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	176.17 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	White crystalline solid/powder	<a href="#">[1]</a>
Melting Point	131-133 °C (lit.)	<a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	250 °C (lit.)	<a href="#">[3]</a> <a href="#">[4]</a>
Density	1.324 g/cm <sup>3</sup>	<a href="#">[5]</a>
IUPAC Name	ethyl N- (ethoxycarbonylamino)carbam ate	<a href="#">[1]</a>
InChI	InChI=1S/C <sub>6</sub> H <sub>12</sub> N <sub>2</sub> O <sub>4</sub> /c1-3-11- 5(9)7-8-6(10)12-4-2/h3-4H2,1- 2H3,(H,7,9)(H,8,10)	<a href="#">[1]</a> <a href="#">[2]</a>
InChIKey	JXMLAPZRDDWRRV- UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[2]</a>
SMILES	CCOC(=O)NNC(=O)OCC	<a href="#">[2]</a>

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **Diethyl 1,2-hydrazinedicarboxylate**.

Spectroscopic Data	Details
<sup>1</sup> H NMR	Data available.
<sup>13</sup> C NMR	Data available.
Infrared (IR)	Data available (FTIR, ATR-IR).
Mass Spectrometry (MS)	Data available (GC-MS, Electron Ionization). <a href="#">[2]</a>

## Experimental Protocols

### Synthesis of Diethyl 1,2-hydrazinedicarboxylate

A common method for the synthesis of **Diethyl 1,2-hydrazinedicarboxylate** involves the reaction of hydrazine hydrate with ethyl chloroformate.

Reaction:



Experimental Procedure:

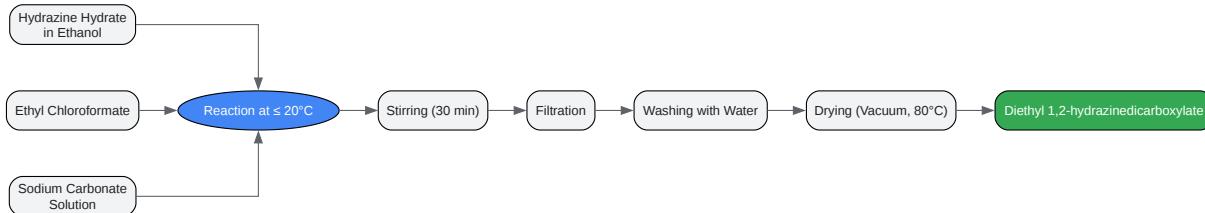
- A solution of 85% hydrazine hydrate in 95% ethanol is prepared in a reaction vessel equipped with a stirrer and cooling system.
- The solution is cooled to approximately 10 °C.
- Ethyl chloroformate and a solution of sodium carbonate are added dropwise simultaneously with vigorous stirring. The rate of addition is controlled to maintain a slight excess of ethyl chloroformate and to keep the reaction temperature at or below 20 °C.
- After the addition is complete, the reaction mixture is stirred for an additional 30 minutes.
- The resulting precipitate is collected by filtration.
- The solid product is washed thoroughly with water.
- The final product is dried under vacuum at 80 °C.

This procedure typically yields **Diethyl 1,2-hydrazinedicarboxylate** as a white solid.

## Mandatory Visualizations

### Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **Diethyl 1,2-hydrazinedicarboxylate**.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **Diethyl 1,2-hydrazinedicarboxylate**.

## Biological Activity and Signaling Pathways

The biological activity of **Diethyl 1,2-hydrazinedicarboxylate** is not extensively documented in publicly available literature. While the broader class of compounds known as hydrazide-hydrazone has been reported to exhibit a range of biological activities, including antimicrobial properties, specific studies detailing the mechanism of action for **Diethyl 1,2-hydrazinedicarboxylate** are limited.

Some research suggests that **Diethyl 1,2-hydrazinedicarboxylate** can form complexes with metal ions, a characteristic that could potentially modulate its biological activity.<sup>[5]</sup> There is also speculation about potential inhibitory effects on enzymes, though this requires further investigation.<sup>[5]</sup>

At present, there are no described signaling pathways in which **Diethyl 1,2-hydrazinedicarboxylate** has been definitively shown to be involved. Therefore, a diagrammatic representation of its interaction with cellular signaling cascades cannot be provided. Further research is necessary to elucidate the specific biological targets and mechanisms of action of this compound.

## Conclusion

**Diethyl 1,2-hydrazinedicarboxylate** is a well-characterized chemical compound with established synthetic routes. Its physical and chemical properties are well-documented, providing a solid foundation for its use in research and development. However, a significant knowledge gap exists regarding its specific biological activities and mechanisms of action. For drug development professionals, while the hydrazone scaffold holds promise, **Diethyl 1,2-hydrazinedicarboxylate** itself requires substantial further investigation to determine its therapeutic potential. Future research should focus on detailed in vitro and in vivo studies to identify its biological targets, elucidate any antimicrobial or other pharmacological effects, and explore its potential role in modulating cellular signaling pathways.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1,2-Hydrazinedicarboxylic acid, 1,2-diethyl ester | C6H12N2O4 | CID 77758 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1,2-Hydrazinedicarboxylic acid, diethyl ester [webbook.nist.gov]
- 3. chembk.com [chembk.com]
- 4. Diethyl 1,2-hydrazinedicarboxylate 97 4114-28-7 [sigmaaldrich.com]
- 5. Buy Diethyl 1,2-hydrazinedicarboxylate | 4114-28-7 [smolecule.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to Diethyl 1,2-hydrazinedicarboxylate (CAS 4114-28-7)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346693#cas-number-4114-28-7-chemical-structure-and-properties]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)